Technical Guide: Derivatives of 2,2,5,5-Tetramethylpiperidine[1][2][3]

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Compound of Interest

Compound Name:	*2,2,5,5-Tetramethylpiperidine*
CAS No.:	*123250-75-9*
Cat. No.:	*B13262295*

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Executive Summary & Structural Architecture

2,2,5,5-Tetramethylpiperidine represents a unique steric scaffold distinct from the ubiquitous 2,2,6,6-tetramethylpiperidine (TEMPO precursor).[1][2] While the 2,2,6,6-isomer is symmetric and fully hindered at the

-carbons, the 2,2,5,5-motif introduces asymmetry or ring contraction potential that is pivotal for specific pharmacological applications.[1][2]

In drug development and structural biology, the "2,2,5,5-" designation most frequently refers to the Pyrrolidine-based nitroxides (PROXYLs).[1][2] These are often derived from piperidine precursors via ring contraction, making them functional derivatives of the piperidine synthesis pathway.[1][2]

Structural Comparison & Stability Profile

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Feature	2,2,6,6-Tetramethylpiperidine (TEMPO Class)	2,2,5,5-Tetramethylpiperidine (The Isomer)	2,2,5,5-Tetramethylpyrrolidine (PROXYL Class)
Ring Size	6-membered	6-membered	5-membered
Steric Shielding	Symmetric (-octamethyl equivalent)	Asymmetric (-dimethyl)	Symmetric (-tetramethyl)
Nitroxide Stability	High (No -Hydrogens)	Low/Unstable (Contains -Hydrogens at C6)	High (No -Hydrogens)
Primary Use	Oxidation catalysis, Polymerization	NO Donors, Steric Bases	Spin Labeling, ROS Imaging, MRI Contrast

> *Critical Insight: The 2,2,5,5-tetramethylpiperidine-1-oxyl radical is inherently unstable due to the presence of abstractable hydrogen atoms at the C6 position (alpha to nitrogen).[1][2] Consequently, most stable "2,2,5,5-" radicals cited in drug discovery are pyrrolidines (PROXYLs).[1][2] This guide focuses on the PROXYL class as the bioactive derivative of choice.[2]*

Synthesis & Manufacturing Pathways

The generation of 2,2,5,5-derivatives often involves the Favorskii Rearrangement or oxidative ring contraction of 2,2,6,6-tetramethyl-4-piperidone (Triacetone Amine).[1][2]

Protocol: Ring Contraction to 3-Carboxy-PROXYL

This workflow converts the abundant 6-membered piperidone into the high-value 5-membered 2,2,5,5-pyrrolidine scaffold.[1][2]

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Reagents:

- 2,2,6,6-Tetramethyl-4-piperidone (Triacetone amine)[1][2]
- Bromine (

)[1]
- Potassium Hydroxide (KOH)[1]
- Hydrogen Peroxide (

) / Sodium Tungstate (

)[1]

Step-by-Step Methodology:

- Bromination: Treat 2,2,6,6-tetramethyl-4-piperidone with

  in acetic acid to form the 3,5-dibromo derivative.[1][2]
- Favorskii Rearrangement: Subject the dibromo intermediate to aqueous base (KOH). The ring contracts to form 2,2,5,5-tetramethyl-3-pyrroline-3-carboxylic acid.[1][2]
- Hydrogenation: Catalytic hydrogenation (Pd/C) yields 2,2,5,5-tetramethylpyrrolidine-3-carboxylic acid.[1][2]
- Oxidation (Nitroxide Formation): Oxidize the secondary amine using

  and

  (catalyst) to yield the stable free radical 3-Carboxy-PROXYL.[2]



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Figure 1: Synthetic route transforming the 6-membered piperidone scaffold into the bioactive 5-membered 2,2,5,5-PROXYL derivative.[1][2]

Key Derivatives in Drug Development

The 2,2,5,5-tetramethyl scaffold is chemically versatile.[1][2] Below are the primary derivatives utilized in pharmaceutical research.

A. 3-Carboxy-2,2,5,5-Tetramethylpyrrolidine-1-oxyl (PCA / 3-Carboxy-PROXYL)[1][2]

- Function: Spin Labeling Reagent / ROS Probe.
- Mechanism: The carboxylic acid group allows covalent attachment to proteins (via lysine residues) or drugs.[2] The nitroxide radical serves as a reporter for Electron Paramagnetic Resonance (EPR) spectroscopy.[1][3]
- Application: Mapping protein conformational changes and detecting Reactive Oxygen Species (ROS) in vivo.[1]

B. 3-Methoxycarbonyl-2,2,5,5-Tetramethylpyrrolidine-1-oxyl (MCP-PROXYL)[1][2]

- Function: Blood-Brain Barrier (BBB) Permeable Redox Probe.[1][2][4]
- Utility: Unlike the charged acid form (PCA), the methyl ester (MCP) is lipophilic, allowing it to cross the BBB.[1][4] Once inside the brain, esterases hydrolyze it back to the acid, trapping it for localized redox imaging.[1][2]
- Note on Nomenclature: Literature occasionally mislabels this as a "piperidine" (MCP) due to the precursor origin, but the stable "2,2,5,5-" isomer is the pyrrolidine [1][4].[1][2]

C. 2,2,5,5-Tetramethylpiperidine (The Secondary Amine)[1][2][6]

- Function: Steric Base / NO Donor Scaffold.[2]

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- Utility: Used in the synthesis of NONOates (Diazeniumdiolates).[1] The high steric hindrance of the 2,2,5,5-substitution pattern stabilizes the release of Nitric Oxide (NO) under physiological conditions, extending the half-life of NO-releasing drugs [1].[1][2]

Applications in Bio-Imaging & Therapeutics[1][2]

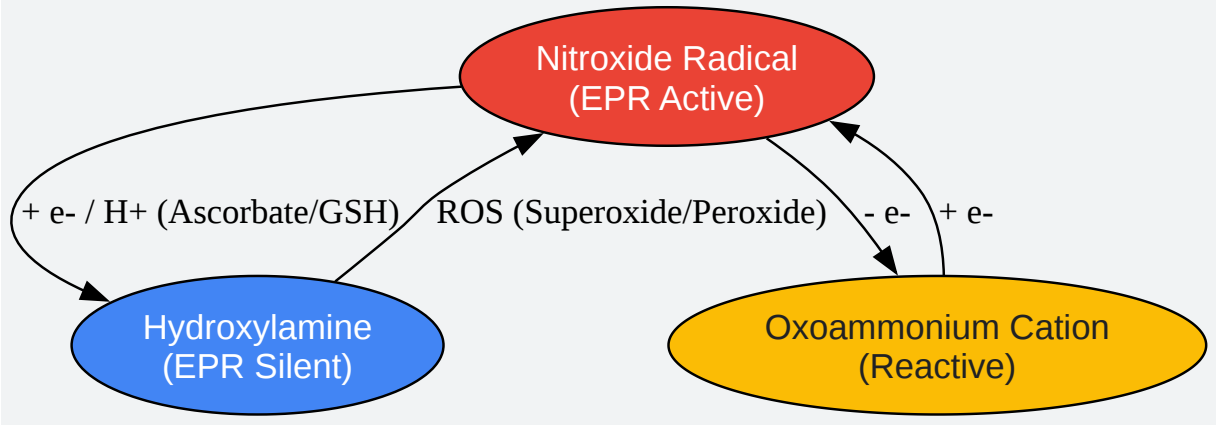
ROS Visualization (Redox Mapping)

The nitroxide moiety of 2,2,5,5-derivatives undergoes a reversible redox cycle.[1][2] This property is exploited to map oxidative stress in disease models (e.g., Alzheimer's, Ischemia).[1][2]

- Oxidative State: Nitroxide (EPR Active - Paramagnetic)[1][2]
- Reductive State: Hydroxylamine (EPR Silent - Diamagnetic)[1][2]

Experimental Workflow for In Vivo Imaging:

- Injection: Administer BBB-permeable probe (e.g., MCP-PROXYL).[1][2]
- Reduction Phase: Tissue antioxidants (Ascorbate/GSH) reduce the nitroxide to hydroxylamine, quenching the signal.[1][3]
- Re-oxidation (ROS Detection): In regions of high oxidative stress (ROS), the hydroxylamine is oxidized back to the nitroxide.[1]
- Detection: MRI or low-frequency EPR detects the "hotspots" of signal recovery, pinpointing inflammation.[1][2]



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Figure 2: The redox cycling mechanism of 2,2,5,5-nitroxides used in diagnostic imaging.[1][2]

Nitric Oxide (NO) Donors

Derivatives of the amine form (non-radical) are reacted with NO gas to form N-nitroso-N-substituted hydroxylamines.[1][2]

- Advantage: The bulky 2,2,5,5-alkyl groups prevent rapid degradation, allowing controlled NO release for vasodilation therapies [1].[1][2]

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